

Thermochemical Properties of o-Vanillin: A Technical Guide

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Compound of Interest

Compound Name: o-Vanillin

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This technical guide provides a focused overview of the experimentally determined thermochemical data for **o-vanillin** (2-hydroxy-3-methoxybenzaldehyde). The information is intended to support research and development activities where the energetic properties of this compound are of interest. All data is presented in standardized units, and methodologies for key experiments are detailed to ensure clarity and reproducibility.

Quantitative Thermochemical Data

The following tables summarize the core thermochemical parameters for **o-vanillin**. For completeness, physical properties such as melting and boiling points are also included.

Table 1: Enthalpies of Formation and Combustion of **o-Vanillin**

Parameter	Value	Phase	Temperature (K)
Constant-Volume Energy of Combustion ($\Delta_c U$)	$-(24,971.89 \pm 22.02)$ J·g ⁻¹ [1]	Solid	298.15
Standard Molar Enthalpy of Formation ($\Delta_f H_m^\circ$)	$-(490.85 \pm 3.51)$ kJ·mol ⁻¹ [1]	Solid	298.15

Table 2: Enthalpies of Phase Transition for **o-Vanillin**

Parameter	Value	Temperature (K)
Enthalpy of Sublimation ($\Delta_{\text{sub}}H$)	54.1 kJ·mol ⁻¹ [2]	292.5
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	Data not available	-
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	Data not available	-

Table 3: Physical Properties of **o-Vanillin**

Property	Value
Molar Mass	152.15 g·mol ⁻¹ [3]
Melting Point	40-42 °C (313.15-315.15 K)
Boiling Point	265-266 °C (538.15-539.15 K)

Table 4: Heat Capacity of **o-Vanillin**

Parameter	Value	Phase	Temperature (K)
Heat Capacity (C_p)	Data not available	-	-

Note: Experimental data for the enthalpy of fusion, enthalpy of vaporization, and heat capacity for **o-vanillin** were not found in the reviewed literature. Much of the available data pertains to its isomer, p-vanillin.

Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric techniques. The following is a generalized description of the methodology used to determine the enthalpy of combustion, from which the enthalpy of formation is derived.

Static-Bomb Combustion Calorimetry

This method is a primary technique for determining the energy of combustion of solid organic compounds.^{[4][5]}

Objective: To measure the heat released during the complete combustion of a known mass of **o-vanillin** in a high-pressure oxygen environment.

Apparatus:

- A high-pressure stainless steel vessel (the "bomb")
- A combustion crucible (platinum or similar inert material)
- An ignition system (e.g., platinum fuse wire)
- A calorimeter jacket with a precisely measured amount of water
- A high-precision thermometer to monitor the temperature change of the water

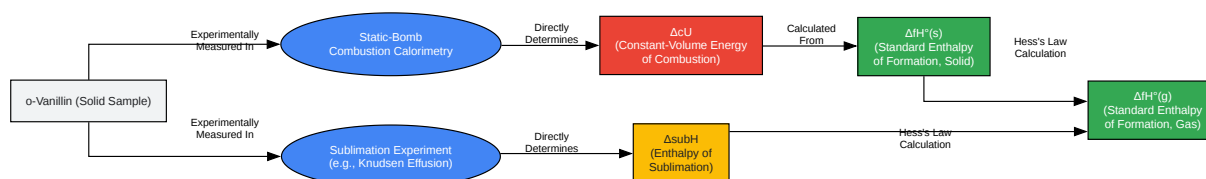
Generalized Procedure:

- **Sample Preparation:** A pellet of a known mass of high-purity **o-vanillin** is placed in the crucible. A fuse wire is positioned to be in contact with the sample.
- **Bomb Assembly:** A small, known amount of distilled water is added to the bomb to ensure that the water formed during combustion is in the liquid state. The crucible is placed inside the bomb, and the lid is sealed.
- **Pressurization:** The bomb is purged of air and then charged with high-purity oxygen to a pressure of approximately 3 MPa.^[4]
- **Calorimeter Setup:** The sealed bomb is submerged in a known quantity of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium.
- **Ignition and Measurement:** The initial temperature is recorded. An electric current is passed through the fuse wire to ignite the sample. The temperature of the surrounding water is recorded at regular intervals until it reaches a maximum and then begins to cool.

- Analysis: The final combustion products are analyzed to confirm complete combustion and to account for the formation of byproducts like nitric acid (from residual nitrogen).
- Calculation: The total heat released is calculated from the observed temperature change and the previously determined heat capacity of the calorimeter system (calibrated using a standard substance like benzoic acid). Corrections are applied for the heat of ignition and the formation of any side products. This corrected value, at constant volume, is the energy of combustion ($\Delta_c U$). The standard enthalpy of combustion ($\Delta_c H^\circ$) and subsequently the standard enthalpy of formation ($\Delta_f H_m^\circ$) are then derived using thermodynamic equations.[4]

Visualization of Thermochemical Relationships

The following diagram illustrates the logical workflow for determining the key thermochemical properties of a solid organic compound like **o-vanillin**.



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Caption: Workflow for determining thermochemical properties of **o-vanillin**.

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